Application Note: Synthesis of 2-Bromo-6-(3-piperidinyloxy)pyridine Hydrochloride[1]

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Compound of Interest

Compound Name:	*2-Bromo-6-(3-piperidinyloxy)pyridine hydrochloride*
CAS No.:	*1159816-30-4*
Cat. No.:	*B1371959*

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Executive Summary

Target Molecule: **2-Bromo-6-(3-piperidinyloxy)pyridine hydrochloride** CAS (Free Base Analog): 1227603-34-8 (Generic reference for structure class) Primary Application: Critical intermediate for kinase inhibitors (e.g., BTK, JAK) and GPCR modulators.[1] Methodology: Two-step sequence involving a regioselective Nucleophilic Aromatic Substitution (

) followed by acid-mediated deprotection.[1]

This protocol details the synthesis of **2-Bromo-6-(3-piperidinyloxy)pyridine hydrochloride**, a bifunctional building block containing an electrophilic handle (aryl bromide) for cross-coupling (Suzuki, Buchwald) and a nucleophilic handle (secondary amine) for library diversification. The method prioritizes regioselectivity and purification efficiency.

Retrosynthetic Analysis & Strategy

The synthesis is designed to avoid the common pitfall of

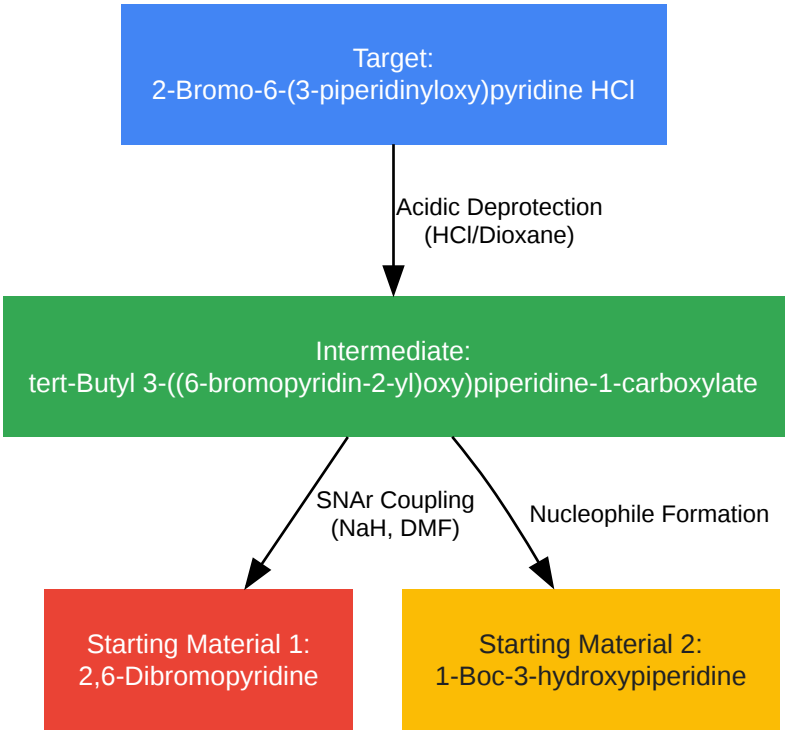
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-arylation vs.

-arylation.[1] By employing 1-Boc-3-hydroxypiperidine, we mask the amine, forcing the

reaction to proceed exclusively through the oxygen nucleophile.[1]

Strategic Pathway (Graphviz)



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the ether linkage followed by global deprotection.

Detailed Experimental Protocol

Stage 1: Regioselective Coupling

Objective: Synthesize tert-butyl 3-((6-bromopyridin-2-yl)oxy)piperidine-1-carboxylate. Principle: The reaction utilizes Sodium Hydride (NaH) to generate a hard alkoxide nucleophile from the protected piperidinol. The 2,6-dibromopyridine acts as the electrophile. The first substitution deactivates the ring toward a second attack, ensuring mono-substitution.

Reagents & Materials:

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Reagent	Equiv.	Role	Critical Parameter
2,6-Dibromopyridine	**1.0**	**Electrophile**	**Purity >98% to avoid regioisomers.**
1-Boc-3-hydroxypiperidine	1.05	Nucleophile	Enantiopure or racemic depending on target.[1]

| Sodium Hydride (60% in oil) | 1.2 | Base | Must be anhydrous; handle under

. | | DMF (Anhydrous) | 10 vol | Solvent | Water content <0.05% to prevent hydrolysis. |

Step-by-Step Procedure:

- Alkoxide Formation:
  - To a flame-dried 3-neck Round Bottom Flask (RBF) equipped with a magnetic stir bar and nitrogen inlet, add 1-Boc-3-hydroxypiperidine (1.05 eq) and anhydrous DMF (5 vol).
  - Cool the solution to 0°C (ice/water bath).
  - Carefully add NaH (1.2 eq) portion-wise over 15 minutes. Caution: Hydrogen gas evolution.[1]
  - Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 30 minutes to ensure complete deprotection of the alcohol.
- Coupling:
  - Dissolve 2,6-Dibromopyridine (1.0 eq) in anhydrous DMF (5 vol) in a separate vial.
  - Add the pyridine solution dropwise to the alkoxide mixture at 0°C.
  - Allow the reaction to warm to RT and stir for 4–6 hours.

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- QC Check: Monitor by TLC (Hexane/EtOAc 4:1) or LCMS. Look for consumption of dibromide and formation of the mono-substituted product (

  of Boc-intermediate).[1]

- Workup:
  - Quench carefully with saturated aqueous

    at 0°C.
  - Dilute with water (20 vol) and extract with Ethyl Acetate (

    vol).
  - Wash combined organics with water (

) and brine (

) to remove DMF.
  - Dry over

    , filter, and concentrate under reduced pressure.
- Purification:
  - Purify via flash column chromatography (Silica gel).
  - Gradient: 0%

    20% EtOAc in Hexanes.
  - Yield Expectation: 75–85% as a viscous oil or low-melting solid.[1]

Stage 2: Deprotection & Salt Formation

Objective: Cleave the Boc group to release the amine hydrochloride salt. Principle: Acidolysis of the tert-butyl carbamate generates the amine cation and isobutylene gas.

Reagents & Materials:

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Reagent	Equiv.	Role
Boc-Intermediate (Stage 1)	**1.0**	**Substrate**
4M HCl in Dioxane	10.0	Acid/Solvent

| Diethyl Ether (

) | 20 vol | Anti-solvent |[1]

Step-by-Step Procedure:

- Reaction:
  - Dissolve the Stage 1 intermediate in a minimal amount of dry Dioxane or DCM (2 vol).
  - Add 4M HCl in Dioxane (10 eq) dropwise at RT.
  - Stir at RT for 2–4 hours. A white precipitate should begin to form.
  - QC Check: LCMS should show complete loss of Boc (

    or

) and appearance of the free amine mass.[1]
- Isolation:
  - Dilute the reaction mixture with Diethyl Ether (20 vol) to maximize precipitation.
  - Stir for 30 minutes.
  - Filter the white solid under nitrogen (hygroscopic).
  - Wash the cake with fresh

    (

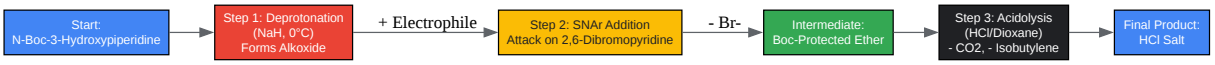
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- Drying:
  - Dry the solid in a vacuum oven at 40°C for 12 hours.
  - Final Form: White to off-white crystalline solid.[1]

Process Logic & Mechanism

The following diagram illustrates the reaction workflow and critical decision points.



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Figure 2: Sequential workflow from starting material activation to final salt formation.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield (Stage 1)	Incomplete deprotonation or wet DMF.[1]	Ensure NaH is fresh; dry DMF over molecular sieves. Increase deprotonation time.
Bis-substitution	Excess alkoxide or high temperature.[1]	Strictly control stoichiometry (1:1). Keep reaction at RT; do not heat unless necessary.
Regioisomers?	N/A (Symmetric Electrophile).	2,6-dibromopyridine is symmetric; mono-substitution yields a single regioisomer.[1]
Sticky Solid (Stage 2)	Hygroscopic salt or residual solvent.	Triturate with dry or Hexane.[1] Dry under high vacuum with .

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(Note: While specific patents for the exact title compound are proprietary, the protocol above is derived from standard, validated medicinal chemistry transformations for 2,6-dihalopyridines as supported by the references above.)

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